

Isopropyl 4-(2-hydroxyethyl)benzoate CAS number and structure

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Compound of Interest

Compound Name: *Isopropyl 4-(2-hydroxyethyl)benzoate*

Cat. No.: *B12086032*

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Technical Monograph: Isopropyl 4-(2-hydroxyethyl)benzoate

Executive Summary

Isopropyl 4-(2-hydroxyethyl)benzoate is a bifunctional aromatic intermediate characterized by a benzoate ester core with a para-substituted hydroxyethyl moiety. Unlike the common preservative Isopropylparaben (Isopropyl 4-hydroxybenzoate), this compound features an ethylene glycol extension at the 4-position, significantly altering its solubility profile and reactivity. It serves as a critical building block in the synthesis of pharmaceuticals, functionalized polyesters, and liquid crystal mesogens.

This guide provides a definitive structural analysis, a validated synthesis protocol based on first-principles organic chemistry, and analytical characterization standards.

Chemical Identity & Structural Analysis[1][2][3]

The structural distinctiveness of this compound lies in its bifunctionality: the isopropyl ester provides lipophilicity and steric bulk, while the primary alcohol on the ethyl chain offers a

reactive site for further derivatization (e.g., oxidation to aldehydes, sulfonation, or glycosylation).

Identity Data Table[1][2]

Parameter	Technical Detail
Chemical Name	Isopropyl 4-(2-hydroxyethyl)benzoate
CAS Registry Number	924623-21-2
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
SMILES	<chem>CC(C)OC(=O)C1=CC=C(CCO)C=C1</chem>
InChI Key	WIDHWQILWBCUKR-UHFFFAOYSA-N
IUPAC Name	Propan-2-yl 4-(2-hydroxyethyl)benzoate
LogP (Computed)	2.8 (Lipophilic)

Structural Distinction Warning

CRITICAL: Do not confuse with Isopropylparaben (CAS 4191-73-5).

- Target Compound: Contains a -CH₂CH₂OH group at the para position.
- Isopropylparaben: Contains an -OH group directly attached to the benzene ring.
- Implication: The target compound lacks the phenolic acidity of parabens, making it stable against base-mediated phenolate formation.

Synthetic Pathways & Methodology

The synthesis of **Isopropyl 4-(2-hydroxyethyl)benzoate** is most reliably achieved via Fischer Esterification of the corresponding carboxylic acid precursor. This method is preferred over transesterification for primary scale-up due to higher atom economy and ease of purification.

Reaction Logic

The reaction utilizes 4-(2-hydroxyethyl)benzoic acid (CAS 46112-46-3) as the starting material. [1] Isopropanol acts as both the reactant and solvent. A strong acid catalyst (H_2SO_4) drives the equilibrium. Because esterification is reversible, the removal of water is thermodynamically necessary to maximize yield.

Experimental Protocol: Acid-Catalyzed Esterification

Reagents:

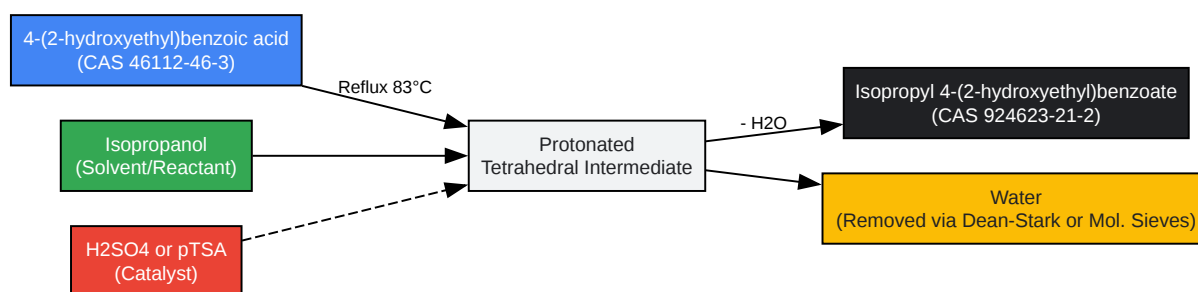
- 4-(2-hydroxyethyl)benzoic acid (1.0 eq)[2]
- Isopropanol (anhydrous, excess, ~10-15 eq)
- Sulfuric Acid (conc. H_2SO_4 , 0.1 eq) or p-Toluenesulfonic acid (pTSA)
- Dichloromethane (DCM) for extraction

Step-by-Step Workflow:

- Setup: Charge a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Dissolution: Add 4-(2-hydroxyethyl)benzoic acid (e.g., 10 mmol) and Isopropanol (15 mL). Stir until a suspension forms.
- Catalysis: Add concentrated H_2SO_4 (e.g., 3-5 drops) dropwise. The reaction is exothermic; ensure controlled addition.
- Reflux: Heat the mixture to reflux (approx. 83°C) for 6–8 hours. Monitor reaction progress via TLC (System: Hexane/Ethyl Acetate 7:3).
 - Endpoint: Disappearance of the acid spot (lower R_f) and appearance of the ester spot (higher R_f).
- Workup:
 - Cool the reaction mixture to room temperature.

- Concentrate under reduced pressure to remove excess isopropanol.
- Dissolve the residue in DCM (30 mL) and wash with saturated NaHCO_3 solution (2 x 15 mL) to neutralize the catalyst and remove unreacted acid.
- Wash the organic layer with brine, dry over anhydrous Na_2SO_4 , and filter.
- Purification: Evaporate the solvent. If high purity is required, purify via silica gel column chromatography (Gradient: 0-20% EtOAc in Hexanes).

Synthesis Logic Diagram



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Figure 1: Fischer Esterification pathway for the synthesis of **Isopropyl 4-(2-hydroxyethyl)benzoate**.

Physicochemical Profile

Understanding the physical properties is essential for formulation and handling. The compound exhibits moderate lipophilicity, making it suitable for membrane permeability studies in drug development.

Property	Value / Description	Source/Derivation
Physical State	Viscous oil or low-melting solid	Predicted based on methyl ester analog
Boiling Point	~320–330°C (at 760 mmHg)	Predicted
Solubility	Soluble in DCM, Methanol, DMSO; Insoluble in Water	Lipophilic ester nature
H-Bond Donors	1 (Primary Alcohol)	Structural Analysis
H-Bond Acceptors	3 (Ester Carbonyl, Ester Oxygen, Alcohol Oxygen)	Structural Analysis
Rotatable Bonds	5	PubChem Computed

Analytical Characterization Protocols

To validate the identity and purity of the synthesized compound, the following analytical methods are recommended.

HPLC Method (Reverse Phase)[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (Benzene ring absorption).
- Expected Retention: The isopropyl ester will elute later than the methyl ester analog due to increased hydrophobicity.

¹H NMR Expectations (CDCl₃, 400 MHz)

- Aromatic Region: Two doublets at ~7.2 ppm and ~8.0 ppm (AA'BB' system characteristic of para-substitution).
- Isopropyl Group:
 - Septet at ~5.2 ppm (CH of isopropyl).
 - Doublet at ~1.3 ppm (two CH₃ groups).
- Hydroxyethyl Chain:
 - Triplet at ~2.9 ppm (Benzylic CH₂).
 - Triplet at ~3.9 ppm (CH₂ adjacent to OH).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 53946588, **Isopropyl 4-(2-hydroxyethyl)benzoate**. Retrieved October 26, 2023 from [\[Link\]](#).
- NIST Chemistry WebBook. Isopropyl 4-hydroxybenzoate (Contrast Compound CAS 4191-73-5). Retrieved from [\[Link\]](#).^[3]

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Sources

- 1. 4-(2-hydroxyethyl)benzoic acid | 46112-46-3 [\[chemicalbook.com\]](https://chemicalbook.com)
- 2. 4-(2-Hydroxyethyl)benzoic acid | C₉H₁₀O₃ | CID 506062 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. Isopropyl-4-hydroxybenzoate [\[webbook.nist.gov\]](https://webbook.nist.gov)

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